

what is Carnidazole-d3 used for in research

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Compound Focus: Carnidazole-d3

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Research Applications of Carnidazole-d3

The primary research application of **Carnidazole-d3** is within the field of **analytical chemistry and bioanalysis**, where it serves two key technical purposes [1] [2]:

- **Internal Standard for Quantitative Analysis:** **Carnidazole-d3** is used as an internal standard in analytical techniques like **Liquid Chromatography-Mass Spectrometry (LC-MS)**, **Gas Chromatography-Mass Spectrometry (GC-MS)**, and **Nuclear Magnetic Resonance (NMR) spectroscopy** [2]. Its nearly identical chemical structure to unlabeled Carnidazole allows it to behave similarly during sample preparation and analysis, but its slightly different mass allows the mass spectrometer to distinguish it. This enables researchers to accurately measure the concentration of Carnidazole in complex biological samples (like blood or tissues) by correcting for variations in the analytical process.
- **Metabolic Tracer:** As a stable, isotopically labeled compound, **Carnidazole-d3** can be used as a tracer to study the absorption, distribution, metabolism, and excretion (ADME) of Carnidazole itself in laboratory models, helping to understand its fate in a biological system [1].

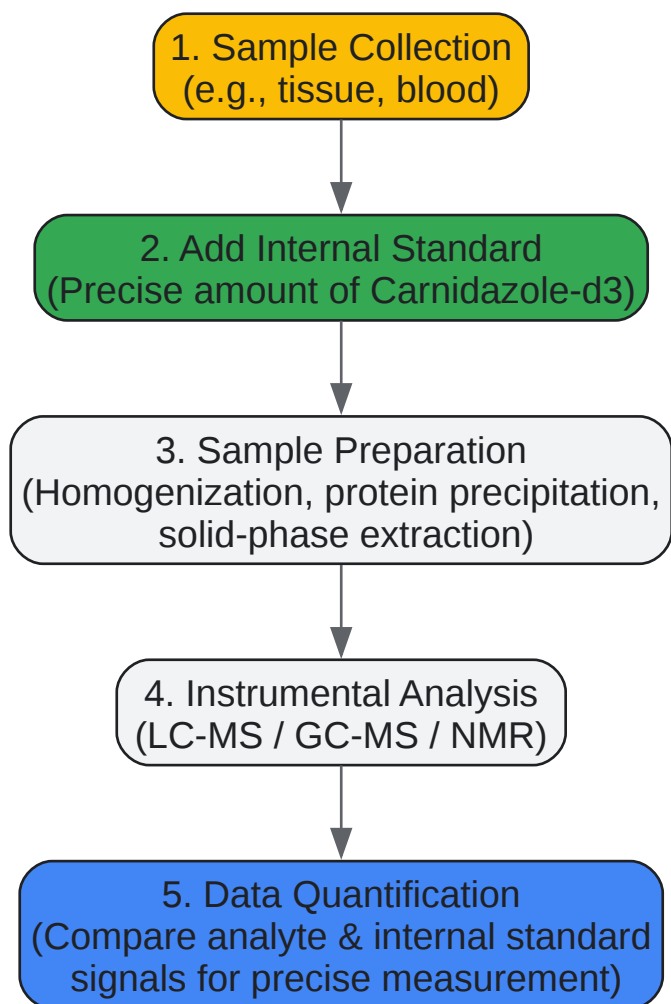
Properties and Specifications

The table below summarizes the core technical data for **Carnidazole-d3** as provided by a life science reagent supplier [2].

Property	Specification
Molecular Formula	C-8~H-9~D-3~N-4~O-3~S [2]
Molecular Weight	247.29 g/mol [2]
Description	Deuterium-labeled Carnidazole; acts as an internal standard and tracer [1] [2]
Storage	Store under recommended conditions in the Certificate of Analysis [2]
Purity	Available upon request (from supplier's Certificate of Analysis) [2]

Experimental Workflow for Quantitative Analysis

The following diagram illustrates a generalized experimental workflow for using **Carnidazole-d3** as an internal standard in the quantitative analysis of Carnidazole from a biological sample, such as avian tissues or serum.



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Research workflow using **Carnidazole-d3** internal standard.

The key methodological steps involve:

- **Sample Preparation:** A known, precise amount of **Carnidazole-d3** is added to the research sample at the beginning of processing. This corrects for losses during subsequent steps [2].
- **Analysis:** The sample is analyzed using LC-MS, GC-MS, or NMR [2]. The instrument detects signals for both Carnidazole and **Carnidazole-d3**.
- **Quantification:** The ratio of the signal from Carnidazole to the signal from **Carnidazole-d3** is calculated. Using a pre-established calibration curve, this ratio is used to determine the exact concentration of Carnidazole in the original sample with high accuracy and reproducibility.

Background on the Parent Compound: Carnidazole

Carnidazole-d3 is a derivative of Carnidazole, an antiprotozoal drug of the nitroimidazole class used in **veterinary medicine**, particularly for pigeons [3] [4].

- **Veterinary Use:** Carnidazole is used to treat **trichomoniasis (canker)**, hexamitiasis, and histomoniasis in pigeons [4]. It is considered to have a good safety profile in these birds [4].
- **Mode of Action:** As a nitroimidazole, its antiprotozoal activity is likely due to the metabolic reduction of its nitro group within the anaerobic parasite, generating toxic intermediates that damage microbial DNA and proteins [3].

Key Research Context

The drive to study Carnidazole and its metabolites stems from the need to ensure safety and efficacy in veterinary use. Research into alternative treatments, like bile acids, highlights the ongoing search for effective agents against parasites like *Trichomonas gallinae* [5]. Using a validated internal standard like **Carnidazole-d3** is crucial for generating reliable data in these studies.

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References

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